

Structural Validation and Comparative Analysis of Dimethyl Dibromofumarate: An X-ray Diffraction Study

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Compound of Interest

Compound Name: Dimethyl trans-2,3-Dibromobutenedioate

CAS No.: 116631-94-8

Cat. No.: B173566

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Strategic Overview: The Isomerization Challenge

Dimethyl dibromofumarate (DMDBF) is a critical halogenated intermediate in organic synthesis and a structural analog to the multiple sclerosis drug Dimethyl Fumarate (DMF).^[1] However, its validation presents a unique crystallographic challenge that does not exist for the non-halogenated parent.

While commercial suppliers and legacy literature often label DMDBF as a pure trans-isomer, recent kinetic studies (e.g., RSC Advances, 2022) have demonstrated that DMDBF is photolabile and spontaneously converts to its cis-isomer, dimethyl dibromomaleate, in solution and under ambient light.

The Core Problem: Standard analytical techniques like ¹H NMR often fail to definitively distinguish these isomers in complex mixtures due to overlapping methoxy peaks and the lack of vicinal protons for coupling constant analysis (

-coupling).

The Solution: Single Crystal X-ray Diffraction (SC-XRD) is the only definitive method to validate the absolute stereochemistry (E vs. Z) and quantify the structural impact of bromine substitution on the crystal lattice.^[1] This guide outlines the protocol to distinguish the trans-fumarate from the cis-maleate and compares the structural metrics against the parent DMF.

Comparative Technology Review

To validate the structure of DMDBF, we must compare the efficacy of XRD against standard alternatives.

Feature	1H NMR (Solution)	FT-IR / Raman	Single Crystal XRD
Primary Output	Chemical Shift ()	Functional Group Vibration	Absolute 3D Structure
Isomer Distinction	Low Confidence. Relies on subtle shift differences (approx. ^[1] 0.04 ppm) between cis and trans methoxy groups. ^[1]	Medium Confidence. Can detect symmetry-forbidden bands (IR inactive symmetric stretches in trans).	Absolute Confidence. Directly visualizes E vs. Z geometry and bond angles.
Mixture Analysis	Good for ratio quantification if peaks are resolved.	Poor; bands overlap significantly.	Excellent; can identify if crystal is a solid solution or if separate phases exist.
Structural Insight	Dynamic/Average structure in solution.	Bond stiffness/force constants.	Static packing, halogen bonding, and unit cell parameters.

Experimental Protocol: Self-Validating Systems

This protocol is designed to prevent the light-induced isomerization that compromises DMDBF samples.

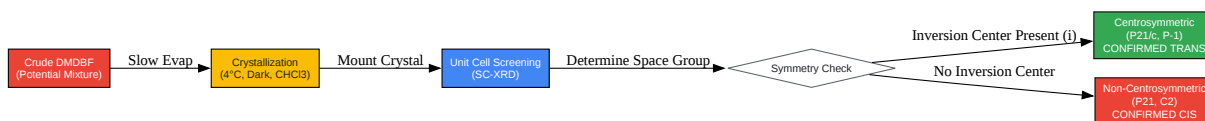
Phase 1: Crystallization (The "Dark" Method)[1]

- Objective: Grow single crystals while inhibiting trans-to-cis conversion.
- Solvent System: Chloroform/Hexane (1:[1]1) or Methanol (slow evaporation).[1]
- Critical Control: All crystallization vials must be wrapped in aluminum foil. Perform setup under red safety light if possible.
- Temperature: 4°C (Refrigerated). Lower temperatures stabilize the kinetic trans product.

Phase 2: Data Collection Strategy

- Instrument: Bruker D8 QUEST or equivalent (Mo-K radiation,
Å).[1]
- Temperature: 100 K (Cryostream).
 - Reasoning: Freezes thermal motion of the heavy bromine atoms, reducing anisotropic displacement parameters (ADPs) and preventing in-situ isomerization during X-ray exposure.
- Resolution: 0.75 Å or better (required to resolve C-Br vs C-C bonds clearly).

Phase 3: Structure Solution Workflow (Graphviz)[1]



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Figure 1: Decision logic for distinguishing Dimethyl Dibromofumarate (trans) from Dimethyl Dibromomaleate (cis) based on crystallographic symmetry elements.

Structural Data Analysis: The "Fumarate" Signature[2]

To validate your sample, compare your refined parameters against the established metrics for the parent Dimethyl Fumarate (DMF) and the theoretical expectations for the brominated derivative.

A. Crystallographic Symmetry

The most immediate validation metric is the Space Group.

- Dimethyl Fumarate (Parent): Crystallizes in the monoclinic space group

.^[1] The molecule sits on a crystallographic inversion center ().

- Dimethyl Dibromofumarate (Target): Should retain Centrosymmetry (e.g.,

,

, or

).^[1] The molecule must display

symmetry, meaning the two carbonyls point in opposite directions (anti-periplanar).

- Dimethyl Dibromomaleate (Impurity): Lacks an inversion center due to the cis geometry (molecular symmetry).^[1] Likely crystallizes in non-centrosymmetric groups or with

.

B. Bond Metrics & Halogen Bonding

The introduction of Bromine drastically alters the packing compared to DMF.

Parameter	Dimethyl Fumarate (DMF) [Ref 1]	Dimethyl Dibromofumarate (DMDBF) [Expected]	Structural Implication
C=C Bond Length	1.31 - 1.33 Å	1.33 - 1.35 Å	Br is electron-withdrawing but sterically bulky; slight elongation expected. [1]
C-Br Bond Length	N/A	1.88 - 1.91 Å	Standard C-Br distance.
Torsion Angle (O=C-C=C)	~180° (Planar)	~160° - 180°	Critical Check: Steric clash between Br and Carbonyl Oxygen may force the ester group to twist out of plane, unlike the perfectly planar DMF.[1]
Intermolecular Contacts	C-H...O Hydrogen Bonds	Br...O and Br...Br	Look for "Halogen Bonds" (Type II contacts) where the Br-hole interacts with Carbonyl O.

C. The "Cis-Effect" Warning

If your refinement shows a C=C bond length shortening (< 1.31 Å) or high thermal motion on the methyl groups, check for disorder. A crystal containing a solid solution of cis and trans isomers (due to partial photo-isomerization) will refine poorly.[1]

- Action: Check the Difference Fourier Map for "ghost" peaks near the bromine positions, indicating a minor cis component.

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